

Valethamate bromide chemical formula and molecular weight.

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Compound of Interest

Compound Name: Valethamate

Cat. No.: B106880

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Valethamate Bromide: A Technical Overview for Researchers

An in-depth guide to the chemical properties, synthesis, and mechanism of action of **Valethamate** Bromide for professionals in drug development and scientific research.

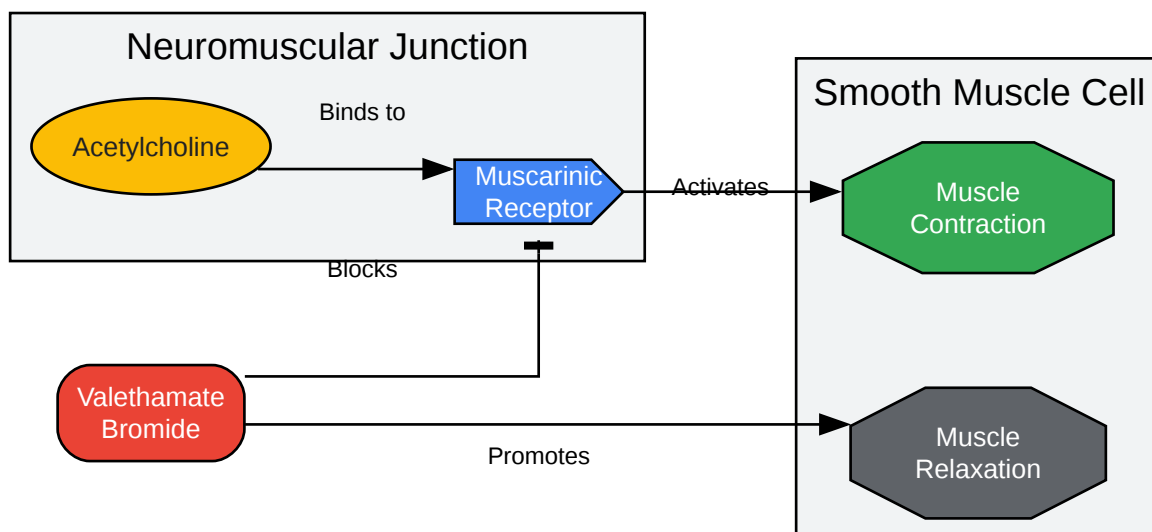
Core Chemical and Physical Data

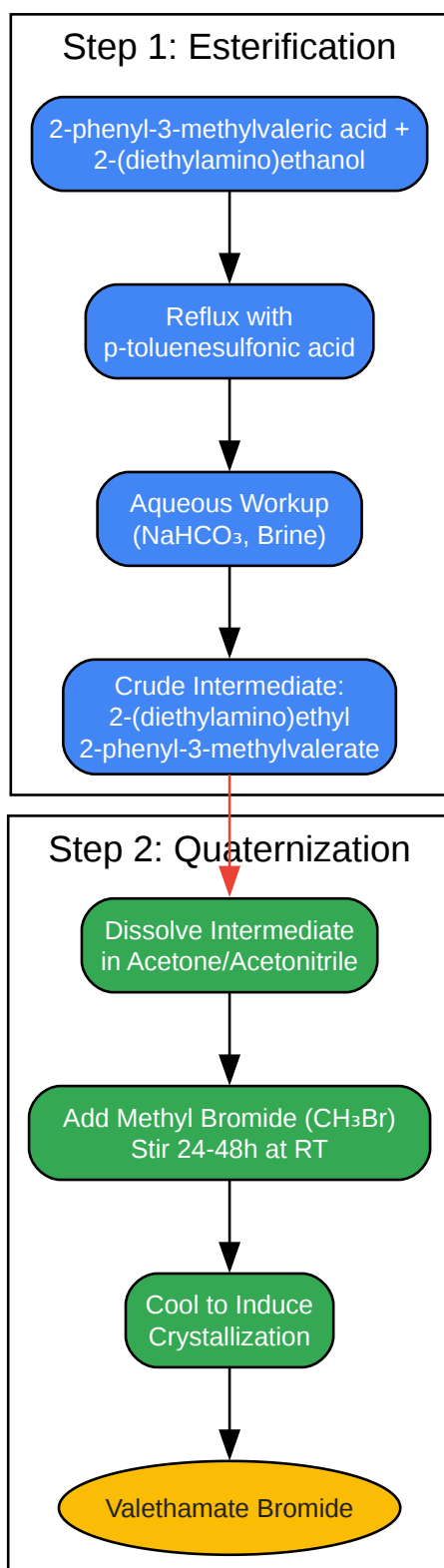
Valethamate bromide is an anticholinergic agent with antispasmodic properties.^{[1][2][3]} Its primary application is in obstetrics to facilitate cervical dilation during labor.^{[4][5]} The fundamental chemical and physical characteristics of **Valethamate** bromide are summarized below.

Property	Value	Reference(s)
Chemical Formula	C ₁₉ H ₃₂ BrNO ₂	[6][7]
Molecular Weight	386.37 g/mol	[3][6]
CAS Registry Number	90-22-2	[6][8]
Chemical Name	N,N-Diethyl-N-methyl-2-[(3-methyl-1-oxo-2-phenylpentyl)oxy]ethanaminium bromide	[6][8]
Synonyms	Epidosin, Resitan, Valethamate methylbromide	[3][4][6]
Appearance	Crystals (from ethanol + ether or acetone)	[6]
Melting Point	100-101 °C	[6]
Solubility	Freely soluble in water, very soluble in alcohol, practically insoluble in ether. H ₂ O: 199.3 mM; DMSO: 50 mg/mL (129.41 mM)	[3][6]
Purity	≥95% (for research purposes)	[7]

Mechanism of Action: Anticholinergic Activity

Valethamate bromide functions as a competitive antagonist at muscarinic acetylcholine receptors.[1] These receptors are prevalent in the smooth muscle tissues of various organs, including the gastrointestinal tract and the uterus.[4] By blocking the action of the neurotransmitter acetylcholine, **Valethamate** bromide inhibits parasympathetic nerve impulses, leading to smooth muscle relaxation.[1][2][4] This antispasmodic effect is particularly beneficial in obstetrics for reducing cervical spasms and promoting dilation.[1][4]





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